

Application Notes and Protocols for Jagged-1 (188-204) Cell Culture Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jagged-1 (188-204)

Cat. No.: B15616517

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of the **Jagged-1 (188-204)** peptide in cell culture. This peptide fragment acts as a Notch agonist, initiating the Notch signaling pathway, which is crucial in regulating cell fate, proliferation, and differentiation.^[1] This document outlines the mechanism of action, provides detailed protocols for various cell-based assays, and presents quantitative data from relevant studies.

Introduction

Jagged-1 (JAG-1) is a transmembrane protein that serves as a ligand for Notch receptors. The **Jagged-1 (188-204)** peptide is a 17-amino acid fragment corresponding to a portion of the Delta/Serrate/Lag-2 (DSL) domain of the human Jagged-1 protein. This peptide is sufficient to bind to and activate Notch receptors, initiating a signaling cascade that leads to the cleavage and nuclear translocation of the Notch intracellular domain (NICD).^[2] In the nucleus, NICD forms a complex with the transcription factor CSL (CBF1/Su(H)/Lag-1) and coactivators, leading to the transcription of Notch target genes such as those in the HES and HEY families.^[3]

This targeted activation of the Notch pathway makes **Jagged-1 (188-204)** a valuable tool for studying a wide range of biological processes, including cell fate decisions, tumorigenesis, and immune regulation.

Peptide Specifications and Handling

- Sequence: H-Cys-Asp-Asp-Tyr-Tyr-Tyr-Gly-Phe-Gly-Cys-Asn-Lys-Phe-Cys-Arg-Pro-Arg-OH[4]
- Molecular Weight: Approximately 2107.4 g/mol [5]
- Appearance: Lyophilized white powder[4]
- Purity: >95%[5]

Reconstitution and Storage

For optimal results, follow these guidelines for peptide reconstitution and storage:

- Reconstitution: To prepare a stock solution, dissolve the lyophilized **Jagged-1 (188-204)** peptide in sterile distilled water or dimethyl sulfoxide (DMSO).[4] For a 1 mg vial, adding 1 mL of solvent will yield a 1 mg/mL stock solution. Gently vortex to ensure complete dissolution. Brief sonication may aid in solubilizing the peptide.[4]
- Storage of Lyophilized Peptide: Upon receipt, store the lyophilized powder at -20°C or lower. [4][5]
- Storage of Reconstituted Peptide: Aliquot the reconstituted peptide solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or lower.[4]

A scrambled peptide with the same amino acid composition but a random sequence should be used as a negative control in all experiments to ensure the observed effects are specific to the **Jagged-1 (188-204)** sequence.[4][6]

Data Presentation

The following tables summarize the quantitative data from studies utilizing **Jagged-1 (188-204)** treatment in various cell types.

Table 1: Effects of Jagged-1 (188-204) on Human Pulmonary Artery Smooth Muscle Cells (PASMCs)

Parameter	Concentration	Time	Observed Effect	Reference
Store-Operated Ca ²⁺ Entry (SOCE)	5 μ M, 50 μ M, 500 μ M	30 min	Dose-dependent enhancement of SOCE.	
SOCE	50 μ M	5, 10, 30, 60 min	Time-dependent enhancement of SOCE, maximal at 30 min.	
SOCE	50 μ M	24 h	Sustained enhancement of SOCE.	
Notch Intracellular Domain (NICD) Level	50 μ M	5, 10, 30, 60 min	Time-dependent increase in NICD levels, correlating with SOCE enhancement.	

Table 2: Effects of Jagged-1 (188-204) on Keratinocytes

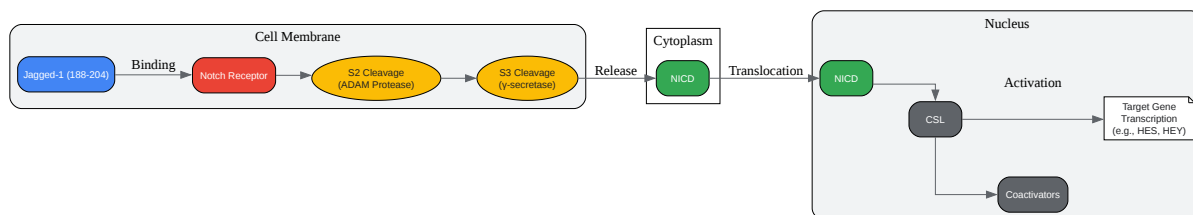
Parameter	Concentration	Time	Observed Effect	Reference
Cell Maturation and Stratification	40 μ M	72 h	Induction of complete maturation.[7]	
NF- κ B Activation	Not specified	Not specified	Activation of NF- κ B signaling.[5] [8]	

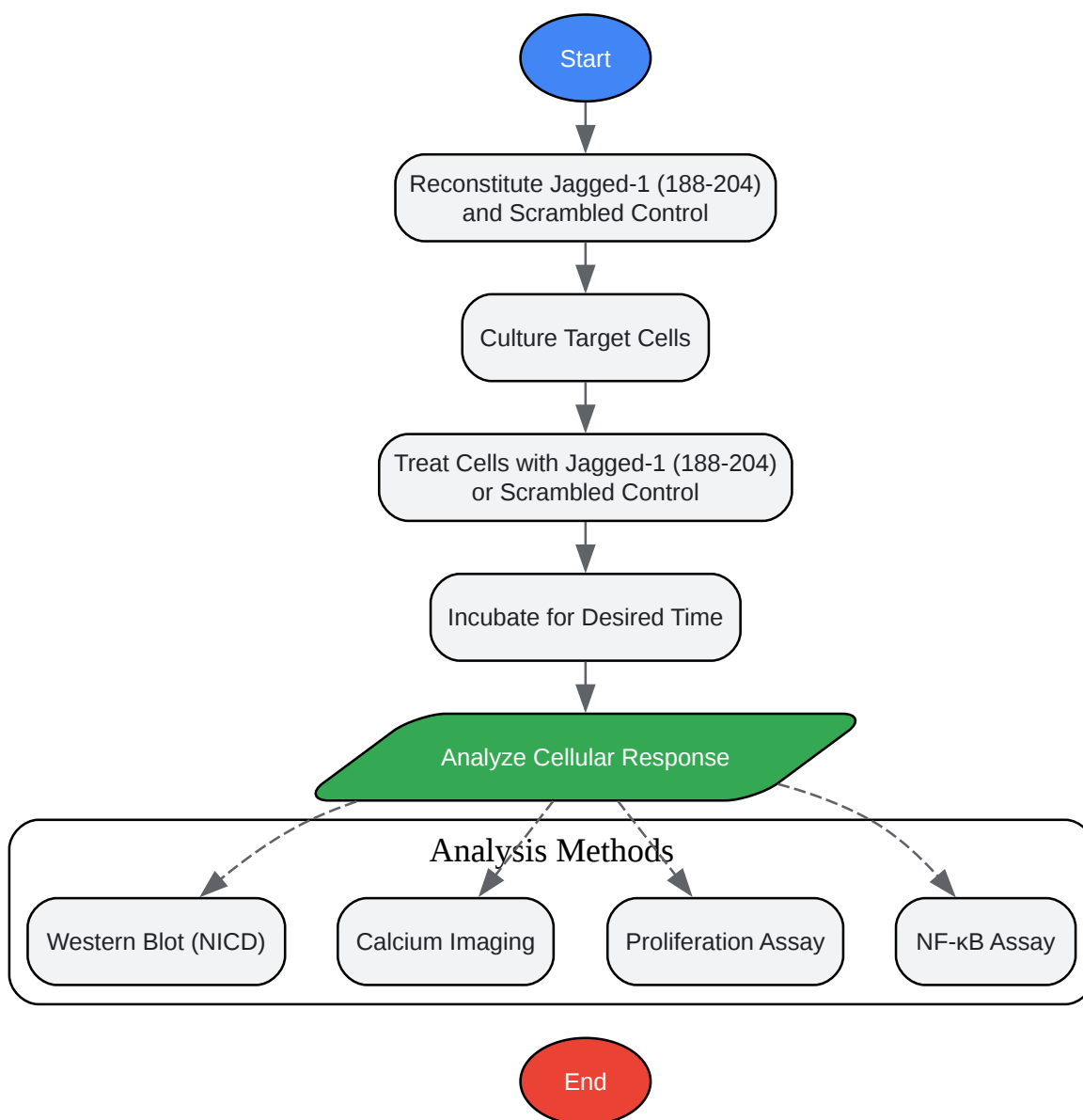
Table 3: Effects of Jagged-1 (188-204) on Multiple Myeloma (MM) Cells

Parameter	Concentration	Time	Observed Effect	Reference
Cell Proliferation	10 µg/mL	72 h	Drives proliferation of MM cells.[9]	

Signaling Pathway and Experimental Workflow

Jagged-1 (188-204) Induced Notch Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Jagged1 (JAG1): Structure, Expression, and Disease Associations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Influence of the Assembly State on the Functionality of a Supramolecular Jagged1-Mimicking Peptide Additive - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Notch Signaling | Cell Signaling Technology [cellsignal.com]
- 4. anaspec.com [anaspec.com]
- 5. genscript.com [genscript.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. peptide.com [peptide.com]
- 9. haematologica.org [haematologica.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Jagged-1 (188-204) Cell Culture Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616517#jagged-1-188-204-cell-culture-treatment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com